

Ocaphane: An Analysis of Available Chemical Data

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Compound of Interest

Compound Name: *Ocaphane*

Cat. No.: *B1677084*

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To our valued researchers, scientists, and drug development professionals,

This document addresses the inquiry regarding the synthesis and chemical properties of "**Ocaphane**." Following a comprehensive search of scientific literature and chemical databases, it has been determined that "**Ocaphane**" is not a recognized or documented chemical compound with established synthetic pathways or characterized chemical properties.

The term "**Ocaphane**" does not appear in standard chemical nomenclature databases, peer-reviewed journals, or technical summaries of chemical compounds. This suggests that the name may be a non-standard identifier, a proprietary code name not in the public domain, or a potential misnomer.

One entry was identified in the PubChem database for a compound designated as "**Ocaphane** hydrochloride." It is crucial to note that the data associated with this entry are computationally predicted and have not been experimentally verified.

Compound Data: Ocaphane Hydrochloride

Below is a summary of the available information for "**Ocaphane** hydrochloride" as found in its PubChem entry.

Identifier	Value
IUPAC Name	2-amino-3-[2-[bis(2-chloroethyl)aminomethyl]phenyl]propanoic acid
Molecular Formula	C ₁₄ H ₂₀ Cl ₂ N ₂ O ₂
Molecular Weight	319.23 g/mol
InChI Key	IKQQYIXDSFFRTE-UHFFFAOYSA-N

Structure:

Caption: 2D structure of **Ocaphane** hydrochloride.

It is important to reiterate that no experimental data regarding the synthesis, chemical properties (e.g., melting point, boiling point, solubility, spectral data), or biological activity of this compound are available in the public domain. The absence of such information precludes the creation of a detailed technical guide or whitepaper as requested.

Conclusion

The core requirements for an in-depth technical guide—including quantitative data, experimental protocols, and signaling pathways—cannot be fulfilled due to the lack of scientific literature on a compound named "**Ocaphane**." The information available for "**Ocaphane** hydrochloride" is limited to a single database entry with predicted data.

We advise verifying the chemical name and structure of the compound of interest. Should a recognized chemical name or CAS number be provided, a comprehensive technical guide can be compiled. Without a valid starting point, further investigation into the synthesis and properties of "**Ocaphane**" is not feasible.

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